

Technical Guide: Omeprazole Acid-d3 Disodium Reference Standard[1]

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Omeprazole acid-d3 (disodium)

Cat. No.: B12414208

[Get Quote](#)

Executive Summary & CAS Identification[1][2][3][4][5]

Current Status: There is no globally assigned CAS number specifically for the deuterated salt form "Omeprazole Acid-d3 Disodium."^[1]

In regulatory and analytical contexts, this compound is identified as the deuterated analog of the unlabeled metabolite standard. Researchers must use the Unlabeled Parent CAS for regulatory identification, annotated with the isotopic modification.

Key Chemical Identifiers

Compound Name	Chemical State	CAS Number	Role
Omeprazole Acid Disodium	Unlabeled Reference	120003-84-1	Primary Anchor
Omeprazole Acid	Unlabeled Free Acid	120003-72-7	Metabolite Core
Omeprazole-d3	Neutral / Parent Drug	934293-92-2	Common IS
Omeprazole Sodium	Parent Drug Salt	95510-70-6	API Salt

“

Critical Distinction: "Omeprazole Acid" in this context does not refer to the neutral Omeprazole drug (which is amphoteric).[1] It refers to the Omeprazole Carboxylic Acid metabolite, where one of the pyridine methyl groups has been oxidized to a carboxylic acid. This oxidation creates a second acidic site, necessitating a Disodium salt form for stability.

Chemical Identity & Structural Logic[1][10]

To correctly apply this reference standard, one must understand the structural transformation from the parent drug to the "Acid" metabolite.

Structural Transformation

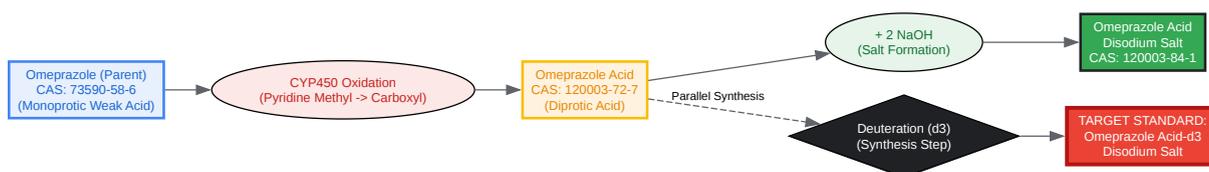
- Parent Drug (Omeprazole): Contains a pyridine ring with two methyl groups (positions 3 and 5) and one methoxy group (position 4).[1] It has one acidic proton on the benzimidazole nitrogen ().[1]
- Metabolite (Omeprazole Acid): The methyl group at position 3 of the pyridine ring is oxidized to a carboxylic acid ().[1]
- Disodium Salt Formation:
 - Site 1: Deprotonation of the newly formed Pyridine-Carboxylic Acid.
 - Site 2: Deprotonation of the Benzimidazole-NH.
 - Result: A dianionic species stabilized by two ions.[1]

Deuterium Labeling (d3)

The "d3" label typically signifies the replacement of three hydrogen atoms with deuterium ().^[1]

- Common Position: The methoxy group () on the benzimidazole ring or the pyridine ring.^[1]
- Impact: This increases the molecular weight by +3 Da, allowing mass spectral resolution from the unlabeled analyte while retaining identical chromatographic behavior (retention time).^[1]

Visualization of Structural Relationships^[1]



[Click to download full resolution via product page](#)

Figure 1: Structural relationship and synthesis pathway distinguishing the parent drug from the target disodium metabolite standard.^[1]

Analytical Application & Protocol

The Omeprazole Acid-d3 Disodium standard is primarily used as an Internal Standard (IS) for quantifying the Omeprazole Carboxylic Acid metabolite in pharmacokinetic (PK) studies.^[1]

Why use the Disodium Salt?

- Solubility: The free acid metabolite is poorly soluble in aqueous mobile phases. The disodium salt dissolves instantly in water/methanol mixtures.^[1]

- **Stability:** The carboxylate form is chemically more stable than the free acid, which can undergo decarboxylation or lactamization under stress.

Preparation Protocol (Self-Validating)

Reagent Preparation:

- **Stock Solution (1 mg/mL):** Dissolve 1.0 mg of Omeprazole Acid-d3 Disodium in 1.0 mL of Methanol:Water (50:50 v/v) + 0.1% Ammonium Hydroxide.
 - Reasoning: The addition of base () prevents the protonation of the carboxylate, maintaining the salt form and preventing precipitation.[1] Omeprazole is acid-labile; acidic solvents will cause rapid degradation (purple discoloration).[1]
- **Working IS Solution (100 ng/mL):** Dilute the stock into Acetonitrile.

LC-MS/MS Workflow:

Parameter	Setting / Description
Column	C18 Reverse Phase (e.g., Waters XBridge), 2.1 x 50 mm, 3.5 µm
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 8.[1]5)
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B over 4 minutes
Ionization	ESI Positive Mode
Transitions (Example)	Analyte: 360.1 198.1 (Unlabeled)IS (d3): 363.1 198.1 (or 201.1 depending on label position)



Protocol Check: If your d3-IS retention time shifts significantly (>0.1 min) from the analyte, check your mobile phase pH. Deuterium isotope effects are negligible in basic pH, but slight shifts in acidic pH can cause separation.

Troubleshooting & Stability

"Omeprazole Acid" vs. "Omeprazole" Confusion

A common error in procurement is confusing "Omeprazole Acid" with "Omeprazole (Free Base)."^[1]

- Test: Dissolve a small amount in water.
 - Omeprazole (Drug): Poor solubility, requires pH > 9 or organic solvent.^[1]
 - Omeprazole Acid Disodium: High solubility in neutral water.

Handling Precautions

- Hygroscopicity: The disodium salt is extremely hygroscopic. Weighing must be performed in a humidity-controlled environment or glovebox.^[1]
- Light Sensitivity: Like the parent drug, the metabolite is light-sensitive. Store in amber vials at -20°C.

References

- Toronto Research Chemicals.Omeprazole Acid Disodium Salt Product Information. (CAS 120003-84-1).^{[1][2][3]} Retrieved from ^[1]
- Cayman Chemical.Omeprazole-d3 Product Insert. (CAS 934293-92-2).^[1] Retrieved from ^[1]
- National Center for Biotechnology Information.PubChem Compound Summary for CID 53394944: Omeprazole Sodium. (CAS 95510-70-6).^{[1][4][5][6]} Retrieved from

- Pharmaffiliates.Omeprazole Acid-d3 Disodium Salt Catalog Entry. (Cat No: PA STI 070190). [1][7] Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. Omeprazole Acid Disodium Salt, TRC 1 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [[fishersci.co.uk](https://www.fishersci.co.uk)]
- 3. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 4. CAS 95510-70-6: Omeprazole sodium | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 5. [clearsynth.com](https://www.clearsynth.com) [[clearsynth.com](https://www.clearsynth.com)]
- 6. (+/-)-Omeprazole sodium salt | C17H20N3NaO3S | CID 53394944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- To cite this document: BenchChem. [Technical Guide: Omeprazole Acid-d3 Disodium Reference Standard[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12414208#cas-number-for-omeprazole-acid-d3-disodium-reference-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com